

Application Notes and Protocols: Investigating Cancer Cell Migration with DB-3-291

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Compound of Interest

Compound Name: DB-3-291
Cat. No.: B10831167

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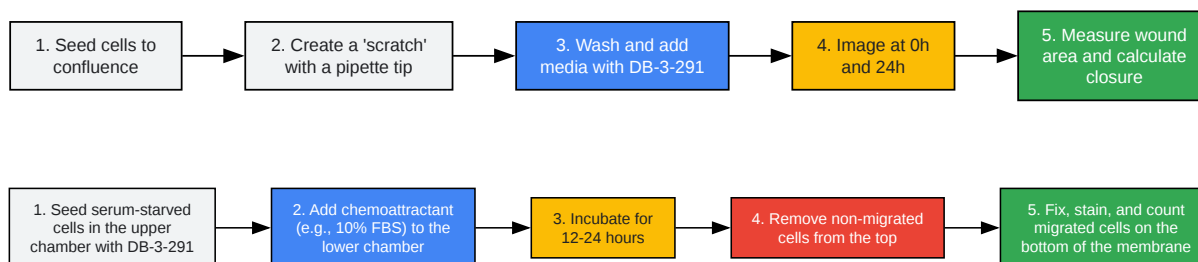
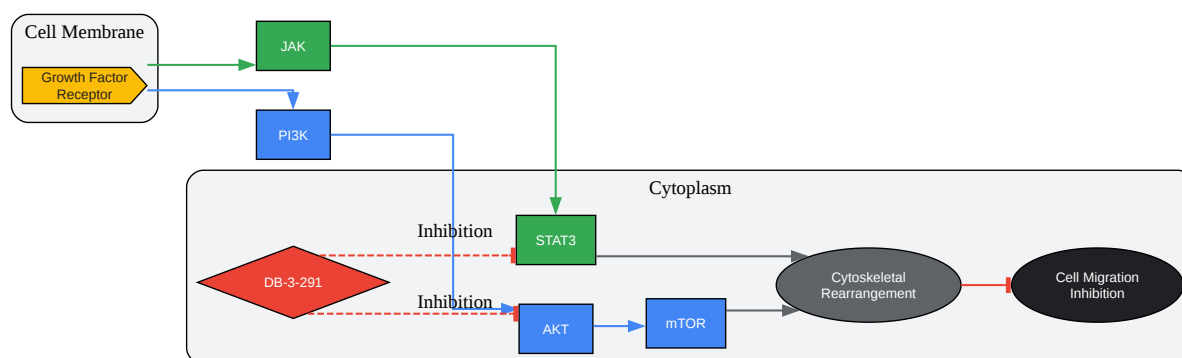
Introduction

Cancer cell migration is a critical process in tumor progression and metastasis, representing a key target for novel therapeutic interventions. This document provides detailed application notes and protocols for utilizing **DB-3-291**, a novel small molecule inhibitor, to investigate cancer cell migration. **DB-3-291** has been shown to modulate key signaling pathways involved in cell motility, making it a valuable tool for researchers in oncology and drug development. These guidelines are intended for researchers, scientists, and drug development professionals.

Mechanism of Action & Signaling Pathway

DB-3-291 is hypothesized to exert its effects on cancer cell migration through the modulation of signaling pathways integral to cytoskeletal dynamics and cell adhesion. While the precise molecular target is under investigation, preliminary data suggests an interaction with pathways such as the STAT3 and PI3K/AKT signaling cascades, which are frequently dysregulated in cancer and play a crucial role in cell motility.^{[1][2][3]}

Postulated Signaling Pathway of DB-3-291 in Cancer Cell Migration



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References

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